

"solubility of Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate in organic solvents"

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Compound of Interest

Compound Name: *Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate*

Cat. No.: *B1311317*

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An In-depth Technical Guide to the Solubility of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate is a key intermediate in the synthesis of pharmacologically active molecules, including the catechol-O-methyltransferase (COMT) inhibitor Opicapone. Understanding its solubility in various organic solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This technical guide provides a summary of the available qualitative solubility data for **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** and presents detailed experimental protocols for the quantitative determination of its solubility. Due to the limited availability of precise quantitative data in published literature, this guide focuses on empowering researchers to generate this critical information in their own laboratories.

Introduction

Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate, a derivative of vanillic acid, plays a significant role as a building block in medicinal chemistry. Its molecular structure, featuring a substituted aromatic ring, imparts specific physicochemical properties that dictate its behavior in different solvent systems. The efficiency of synthetic routes and the purity of the final product are highly

dependent on the solubility of this intermediate. This guide addresses the current knowledge gap regarding the quantitative solubility of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** in common organic solvents.

Qualitative Solubility Data

While comprehensive quantitative solubility data for **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** is not readily available in the public domain, a qualitative understanding can be pieced together from various sources, primarily from patents and documents describing its use in synthesis. Safety Data Sheets for this compound often state that water solubility data is unavailable.

Table 1: Qualitative Solubility of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** in Various Solvents

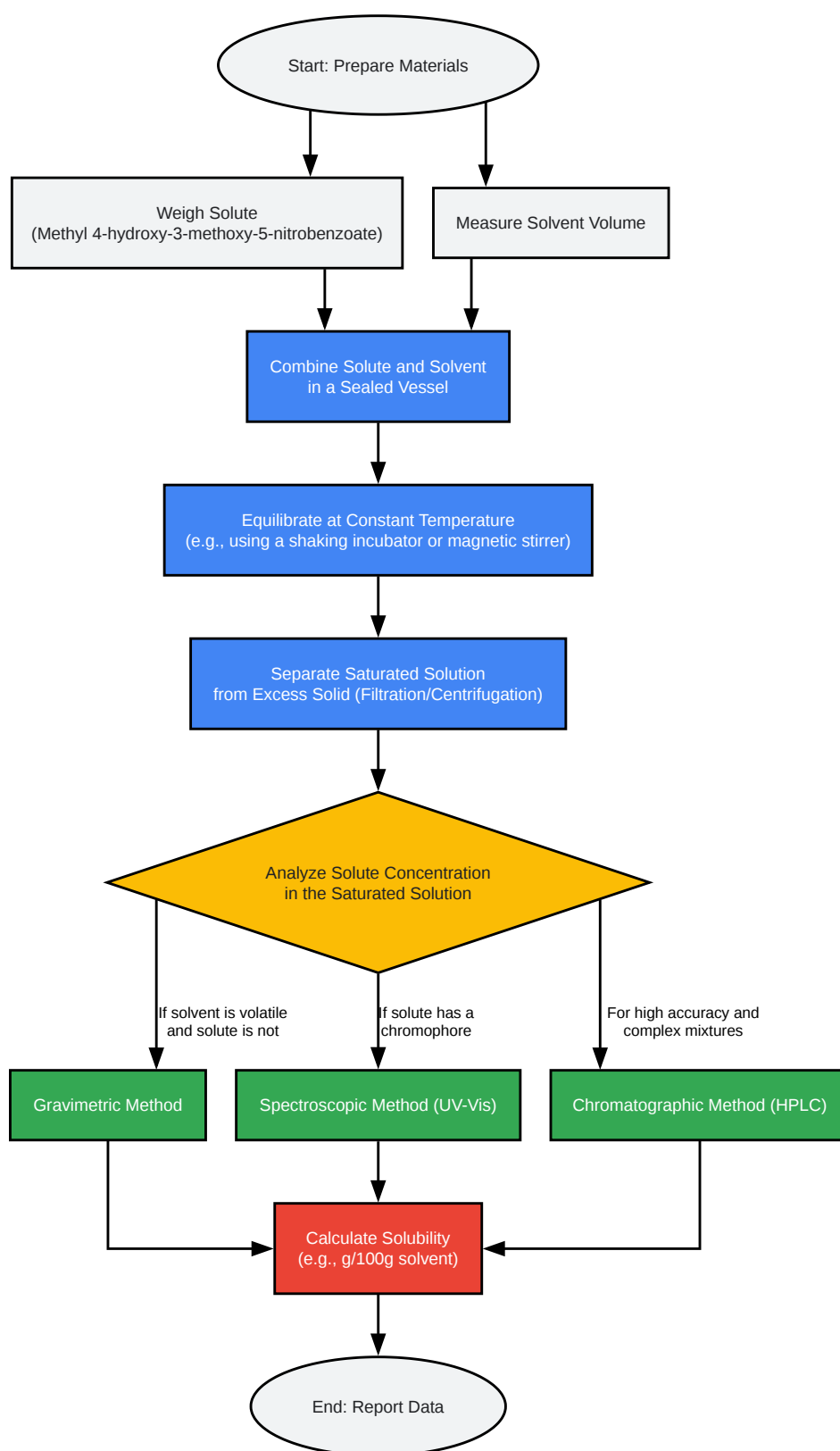
Solvent	Solubility
Dimethylformamide (DMF)	Soluble. Used as a reaction solvent for this compound.
Ethanol	Soluble.
Methanol	Soluble. Ice-cold methanol is used for washing the crude product, suggesting lower solubility at reduced temperatures.
Dichloromethane	Soluble.
Water	Insoluble.

Experimental Protocols for Quantitative Solubility Determination

To obtain precise solubility data, standardized experimental methods must be employed. Below are detailed protocols for three common and reliable methods for determining the solubility of a solid organic compound like **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** in organic solvents.

General Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of solubility.



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Caption: General workflow for determining the solubility of a solid in a liquid solvent.

Gravimetric Method

This is a straightforward and widely used method for determining the solubility of a non-volatile solute in a volatile solvent.

Materials:

- **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate**
- Organic solvent of interest
- Analytical balance
- Temperature-controlled shaker or water bath
- Syringe filters (chemically compatible with the solvent)
- Glass vials with screw caps
- Evaporating dish or pre-weighed beaker
- Drying oven

Procedure:

- Add an excess amount of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** to a known volume or mass of the organic solvent in a sealed glass vial.
- Place the vial in a temperature-controlled shaker or water bath and agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe fitted with a filter to remove any undissolved solid particles.
- Transfer the filtered saturated solution to a pre-weighed evaporating dish.
- Record the mass of the evaporating dish with the solution.

- Gently evaporate the solvent in a drying oven at a temperature below the decomposition point of the solute.
- Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it to determine the mass of the dissolved solid.
- Calculate the solubility, typically expressed as grams of solute per 100 g of solvent.

UV-Vis Spectroscopic Method

This method is suitable if the solute has a significant absorbance in the UV-Vis spectrum and the solvent is transparent in that region.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Materials for preparing the saturated solution (as in the gravimetric method)

Procedure:

- Prepare a Calibration Curve:
 - Prepare a series of standard solutions of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Prepare the Saturated Solution:
 - Follow steps 1-3 from the gravimetric method to prepare a saturated solution at a constant temperature.

- Analyze the Saturated Solution:
 - Withdraw a small, precise volume of the filtered saturated solution.
 - Dilute the sample with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample.
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution, accounting for the dilution factor. This concentration is the solubility.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly accurate and precise method for determining solubility, especially for compounds in complex mixtures or for very low solubilities.

Materials:

- HPLC system with a suitable detector (e.g., UV detector)
- Appropriate HPLC column
- Mobile phase
- Volumetric flasks and pipettes
- Materials for preparing the saturated solution (as in the gravimetric method)

Procedure:

- Develop an HPLC Method:
 - Develop an HPLC method capable of separating and quantifying **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate**. This includes selecting the appropriate column, mobile phase,

flow rate, and detector wavelength.

- Prepare a Calibration Curve:
 - Prepare a series of standard solutions of the compound with known concentrations in the mobile phase or a suitable solvent.
 - Inject each standard solution into the HPLC system and record the peak area.
 - Plot a graph of peak area versus concentration to create a calibration curve.
- Prepare and Analyze the Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method (steps 1-3).
 - Take a precise aliquot of the filtered saturated solution and dilute it with the mobile phase to a concentration within the calibration range.
 - Inject the diluted sample into the HPLC system and record the peak area.
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution, which represents its solubility.

Factors Influencing Solubility

The solubility of **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** in organic solvents is influenced by several factors:

- **Temperature:** The solubility of solids in liquids generally increases with temperature, although there are exceptions.
- **Solvent Polarity:** The principle of "like dissolves like" is a key determinant. The polarity of the solvent relative to the solute will significantly impact solubility.
- **Hydrogen Bonding:** The ability of the solute and solvent to form hydrogen bonds can enhance solubility.

- **Crystalline Structure:** The crystal lattice energy of the solid solute must be overcome by the solvation energy for dissolution to occur.

Conclusion

While quantitative solubility data for **Methyl 4-hydroxy-3-methoxy-5-nitrobenzoate** is scarce, this guide provides the necessary framework for researchers to determine this crucial parameter. By employing the detailed experimental protocols for gravimetric, spectroscopic, or HPLC analysis, scientists and drug development professionals can generate reliable solubility data. This information is invaluable for the efficient design of synthetic processes, purification strategies, and the development of new pharmaceutical entities. It is recommended that solubility studies be conducted across a range of relevant organic solvents and temperatures to build a comprehensive solubility profile for this important synthetic intermediate.

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